

4-Hydroxyantipyrine CAS number and molecular weight

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 4-Hydroxyantipyrine

Cat. No.: B057837

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An In-depth Technical Guide to 4-Hydroxyantipyrine

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **4-Hydroxyantipyrine**, a primary metabolite of the analgesic and antipyretic drug antipyrine. This document details its chemical properties, metabolic pathways, and its application in drug metabolism research, particularly as a probe for cytochrome P450 enzyme activity. Detailed experimental protocols for its analysis are also provided.

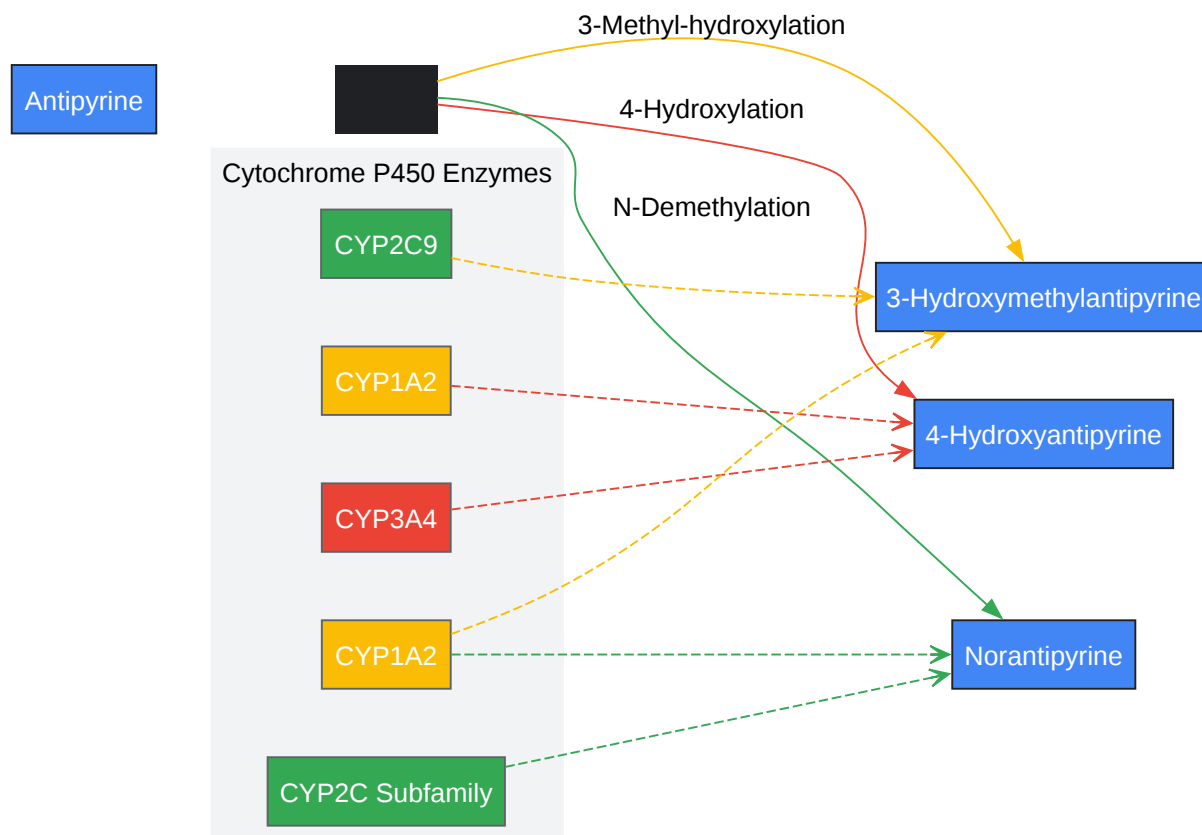
Core Properties of 4-Hydroxyantipyrine

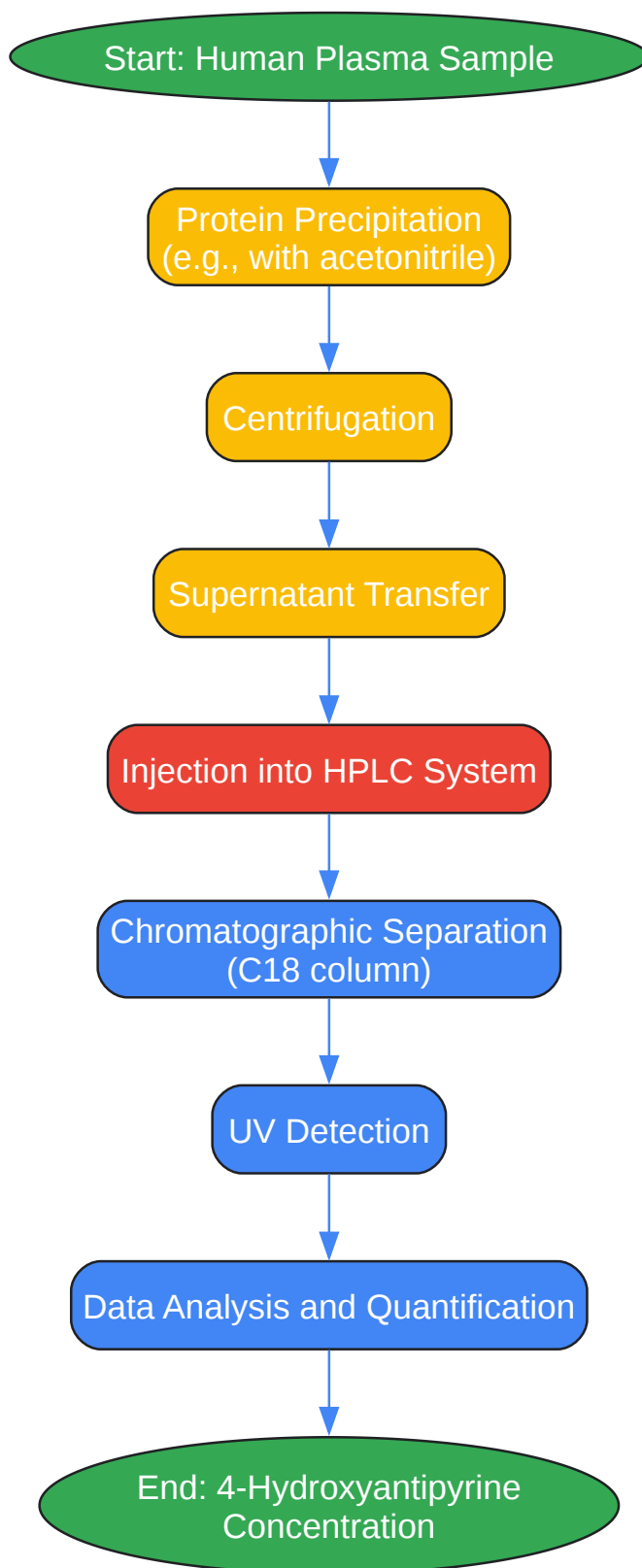
4-Hydroxyantipyrine is a key metabolite in the biotransformation of antipyrine. Its quantification is crucial for pharmacokinetic and pharmacodynamic studies.

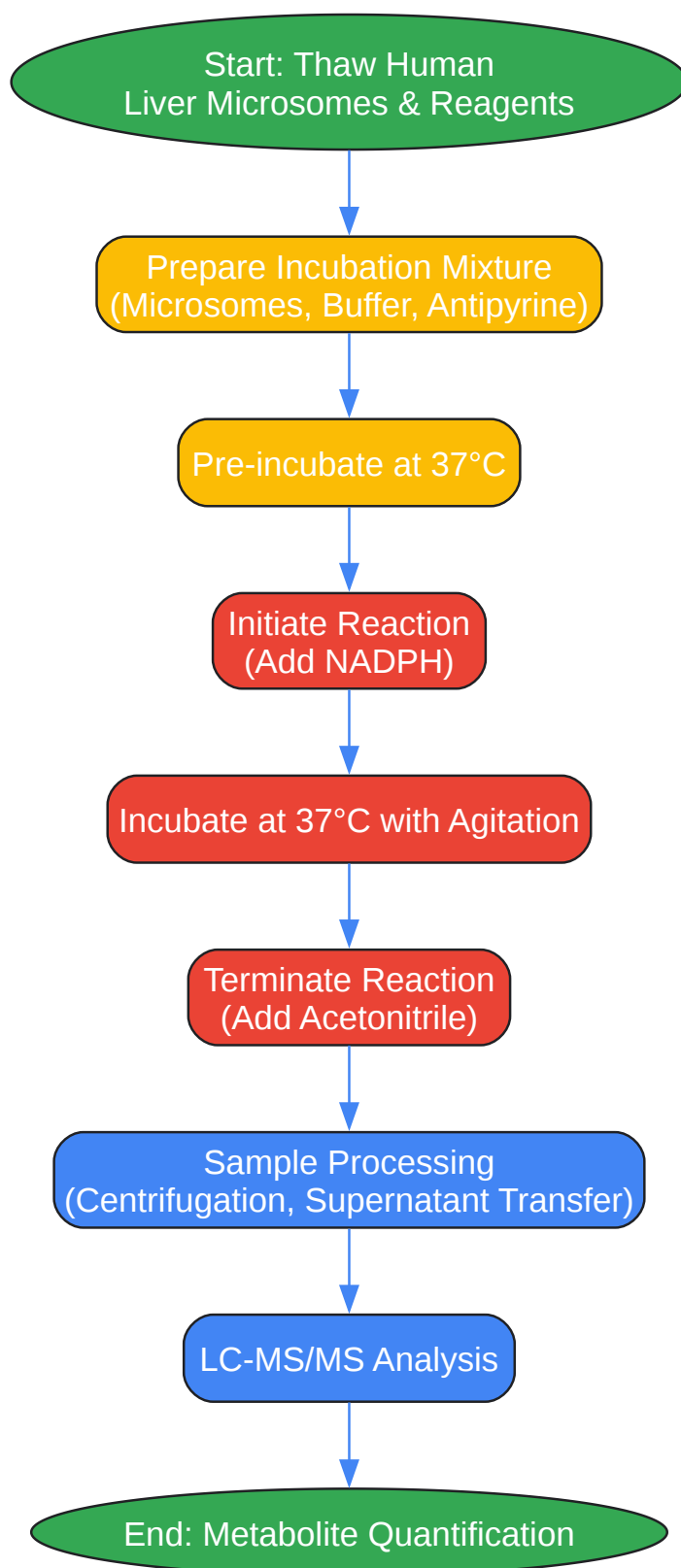
Property	Value	Reference
CAS Number	1672-63-5	[1]
Molecular Formula	C ₁₁ H ₁₂ N ₂ O ₂	[1]
Molecular Weight	204.22 g/mol	[1]
IUPAC Name	4-hydroxy-1,5-dimethyl-2-phenylpyrazol-3-one	[1]

Metabolic Pathway of Antipyrine

Antipyrine undergoes extensive metabolism in the liver, primarily mediated by the cytochrome P450 (CYP) enzyme system, to form several metabolites. The formation of **4-Hydroxyantipyrine** is a major metabolic route.







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References

- 1. 4-Hydroxyantipyrine | C₁₁H₁₂N₂O₂ | CID 98889 - PubChem [pubchem.ncbi.nlm.nih.gov]
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